

## Chemical properties of N-(1-Oxopropyl)cytidine

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Compound of Interest

Compound Name: N-(1-Oxopropyl)cytidine

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An In-depth Technical Guide on the Chemical Properties of N-(1-Oxopropyl)cytidine

For the attention of: Researchers, Scientists, and Drug Development Professionals

### **Abstract**

**N-(1-Oxopropyl)cytidine**, also known as N-propionylcytidine, is a modified nucleoside derived from cytidine. This technical guide provides a comprehensive overview of its chemical properties, leveraging data from analogous N-acylated nucleosides due to the limited availability of direct experimental data for this specific compound. The guide includes a summary of its physicochemical properties, detailed hypothetical experimental protocols for its synthesis and analysis, and a discussion of its potential biological significance based on the known roles of similar modified nucleosides in molecular biology and drug development.

### Introduction

N-acylation of nucleosides is a critical modification that can significantly impact their biological activity, stability, and molecular interactions. While N4-acetylcytidine (ac4C) has been the subject of considerable research, revealing its role in modulating mRNA stability and translation, the properties of other N-acylated cytidines, such as **N-(1-Oxopropyl)cytidine**, are less characterized. This document aims to consolidate the available information and provide a technical foundation for researchers working with or interested in this compound.

## **Chemical Properties**



Direct experimental data for **N-(1-Oxopropyl)cytidine** is scarce in publicly available literature. The following properties are a combination of calculated values and estimations based on the properties of cytidine and other N-acylated derivatives.

**Physicochemical Data** 

Property	Value	Source
Molecular Formula	C12H17N3O6	Calculated
Molecular Weight	299.28 g/mol	Calculated
Appearance	Expected to be a white to off- white solid	Inferred
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Expected to have moderate solubility in water and polar organic solvents like DMSO and DMF.	Inferred from Cytidine[1]

# **Experimental Protocols**

The following are detailed, albeit hypothetical, methodologies for the synthesis and analysis of **N-(1-Oxopropyl)cytidine**, adapted from general procedures for nucleoside modification.

### Synthesis of N-(1-Oxopropyl)cytidine

This protocol describes a general method for the N-acylation of cytidine using propionic anhydride.

#### Materials:

- Cytidine
- Propionic anhydride
- Pyridine (anhydrous)



- N,N-Dimethylformamide (DMF, anhydrous)
- Silica gel for column chromatography
- Ethyl acetate
- Methanol
- Dichloromethane

#### Procedure:

- Dissolution: Dissolve cytidine in a mixture of anhydrous pyridine and anhydrous DMF.
- Acylation: Cool the solution in an ice bath and add propionic anhydride dropwise with constant stirring.
- Reaction Monitoring: Allow the reaction to proceed at room temperature overnight. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Quenching: Once the reaction is complete, quench the excess propionic anhydride by slowly adding methanol.
- Purification: Concentrate the reaction mixture under reduced pressure. Purify the crude product by silica gel column chromatography using a gradient of methanol in dichloromethane or ethyl acetate.
- Characterization: Characterize the purified product by Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

## **Analytical Methods**

Nuclear Magnetic Resonance (NMR) Spectroscopy:

• ¹H NMR: Expected to show characteristic peaks for the ribose sugar protons, the cytosine base protons, and the ethyl group of the propionyl moiety. The chemical shifts will be influenced by the solvent used (e.g., DMSO-d<sub>6</sub> or D<sub>2</sub>O).



• ¹³C NMR: Will provide information on the carbon skeleton of the molecule, with distinct signals for the ribose, cytosine, and propionyl carbons.

Mass Spectrometry (MS):

 Electrospray Ionization (ESI-MS): This technique can be used to determine the molecular weight of the compound, confirming the addition of the propionyl group to cytidine. Highresolution mass spectrometry would provide the exact mass, confirming the elemental composition.

## **Biological Significance and Signaling Pathways**

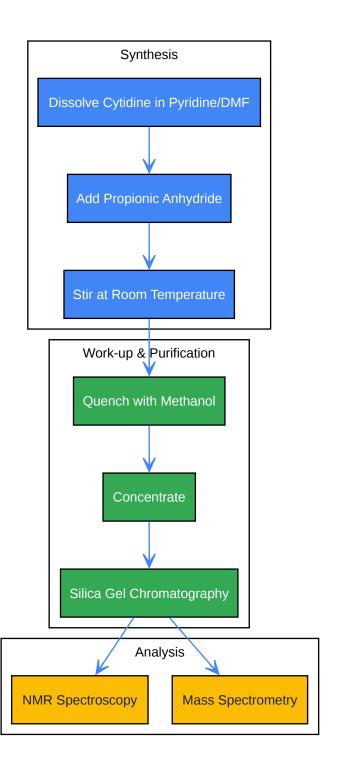
While specific signaling pathways involving **N-(1-Oxopropyl)cytidine** have not been elucidated, the biological role of the closely related N4-acetylcytidine (ac4C) offers significant insights. N-acylation of cytidine residues in mRNA has been shown to be a crucial regulator of gene expression.

The enzyme N-acetyltransferase 10 (NAT10) is responsible for the N-acetylation of cytidine in RNA. This modification can enhance mRNA stability and promote translation efficiency. It is plausible that N-propionylation could have similar or distinct effects on RNA metabolism and function.

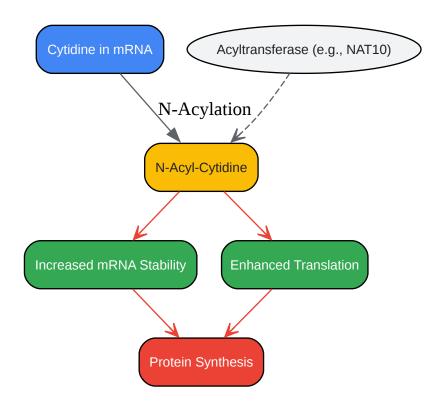
### **Visualizations**

**Experimental Workflow: Synthesis and Purification** 









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### References

- 1. Preparation of N-acylated proteins modified with fatty acids having a specific chain length using an insect cell-free protein synthesis system PubMed [pubmed.ncbi.nlm.nih.gov]
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